

Biotin-PEG6-alcohol chemical properties and solubility

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Compound of Interest

Compound Name: Biotin-PEG6-alcohol

Cat. No.: B606147

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An In-Depth Technical Guide to **Biotin-PEG6-alcohol**: Chemical Properties and Solubility

Introduction

Biotin-PEG6-alcohol is a heterobifunctional molecule incorporating a biotin moiety, a hydrophilic hexaethylene glycol (PEG6) spacer, and a terminal primary hydroxyl group.[1][2][3] This structure provides a versatile tool for researchers in bioconjugation, drug delivery, and diagnostics. The biotin group allows for high-affinity binding to avidin and streptavidin, while the PEG spacer enhances water solubility, reduces steric hindrance, and improves the pharmacokinetic properties of conjugated molecules.[4] The terminal alcohol (-OH) group serves as a reactive handle for further chemical modifications.[4] This guide provides a detailed overview of the chemical properties and solubility of **Biotin-PEG6-alcohol** for professionals in research and drug development.

Chemical Properties

The fundamental chemical and physical properties of **Biotin-PEG6-alcohol** are summarized below. These data are essential for accurate experimental design, including reaction stoichiometry and solution preparation.

Property	Value	Reference(s)
CAS Number	906099-89-6	
Molecular Formula	C ₂₂ H ₄₁ N ₃ O ₈ S	
Molecular Weight	507.64 g/mol	
Exact Mass	507.2614	
Appearance	White to off-white solid; may be a waxy solid	
Purity	Typically ≥98%	
Elemental Analysis	C: 52.05%, H: 8.14%, N: 8.28%, O: 25.21%, S: 6.32%	

Solubility

The solubility of a compound is a critical parameter for its application in biological and chemical systems. The PEG6 chain in **Biotin-PEG6-alcohol** significantly enhances its aqueous solubility. Detailed solubility information is provided in the table below.

Solvent	Solubility	Reference(s)
DMSO (Dimethyl Sulfoxide)	Soluble; up to 100 mg/mL (196.99 mM). Ultrasonic treatment may be required. Use freshly opened DMSO as it is hygroscopic.	
Water	Soluble	
DMF (Dimethylformamide)	Soluble	
DCM (Dichloromethane)	Soluble	
Aqueous Formulation 1	≥ 2.5 mg/mL in a solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.	
Aqueous Formulation 2	≥ 2.5 mg/mL in a solution of 10% DMSO and 90% (20% SBE- β -CD in Saline).	
Oil-based Formulation	≥ 2.5 mg/mL in a solution of 10% DMSO and 90% Corn Oil.	

Experimental Protocols

Protocol 1: Determination of Thermodynamic Solubility (Shake-Flask Method)

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound.

Objective: To determine the saturation concentration of **Biotin-PEG6-alcohol** in a specific solvent.

Materials:

- **Biotin-PEG6-alcohol**

- Solvent of interest (e.g., Water, PBS)
- Scintillation vials or sealed flasks
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- HPLC or other suitable analytical instrument for quantification

Methodology:

- Add an excess amount of **Biotin-PEG6-alcohol** to a vial containing a known volume of the solvent. The excess solid should be clearly visible.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials on an orbital shaker in a temperature-controlled environment (e.g., 25°C).
- Shake the mixture for a sufficient time (typically 24-48 hours) to ensure equilibrium is reached.
- After equilibration, stop the shaker and allow the vials to stand undisturbed for at least 1 hour to let the undissolved solid settle.
- Carefully remove an aliquot of the supernatant. To ensure no solid particles are transferred, centrifugation of the sample is recommended.
- Dilute the supernatant with a suitable solvent to a concentration within the quantifiable range of the analytical method.
- Determine the concentration of **Biotin-PEG6-alcohol** in the diluted sample using a calibrated analytical method like HPLC.
- Calculate the original concentration in the saturated solution, which represents the thermodynamic solubility.

Protocol 2: Preparation of a Stock Solution in DMSO

This protocol details the preparation of a high-concentration stock solution, which is a common starting point for creating working solutions for various assays.

Objective: To prepare a 100 mg/mL stock solution of **Biotin-PEG6-alcohol** in DMSO.

Materials:

- **Biotin-PEG6-alcohol**
- Anhydrous, newly opened DMSO
- Vortex mixer
- Ultrasonic bath
- Sterile microcentrifuge tubes or vials

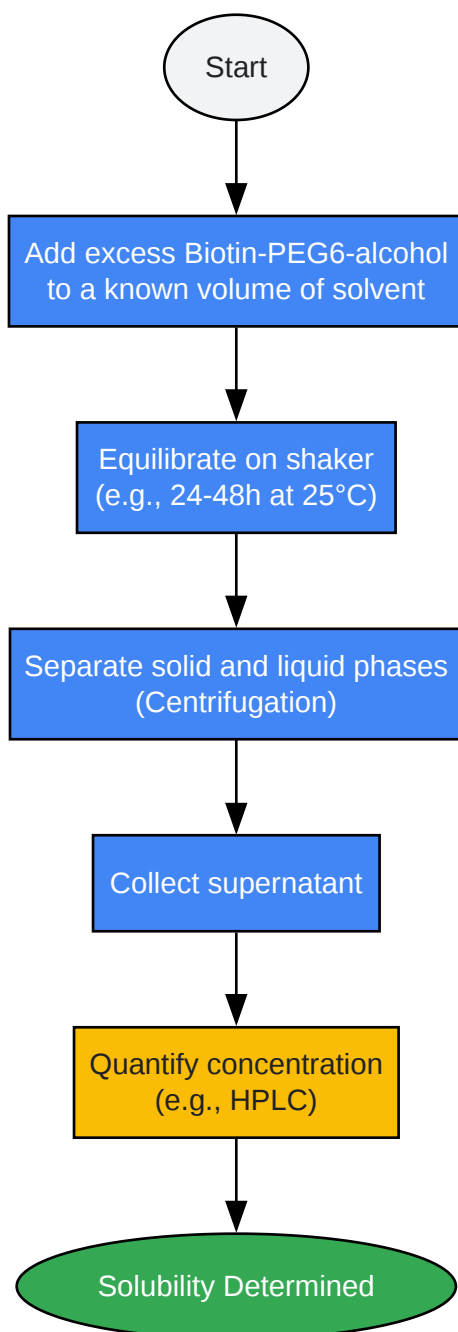
Methodology:

- Weigh the desired amount of **Biotin-PEG6-alcohol** (e.g., 10 mg) into a sterile vial.
- Add the calculated volume of fresh DMSO to achieve the target concentration. For 10 mg to make a 100 mg/mL solution, add 100 μ L of DMSO.
- Vortex the mixture thoroughly.
- If the compound does not fully dissolve, place the vial in an ultrasonic bath and sonicate until the solution is clear. Gentle warming can also be applied if necessary.
- Once dissolved, the stock solution can be used immediately or aliquoted into smaller volumes for storage.
- For long-term storage (months), store aliquots at -20°C or -80°C. For short-term storage (days to weeks), 4°C is acceptable. Avoid repeated freeze-thaw cycles.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in determining the thermodynamic solubility of **Biotin-PEG6-alcohol** using the shake-flask method.

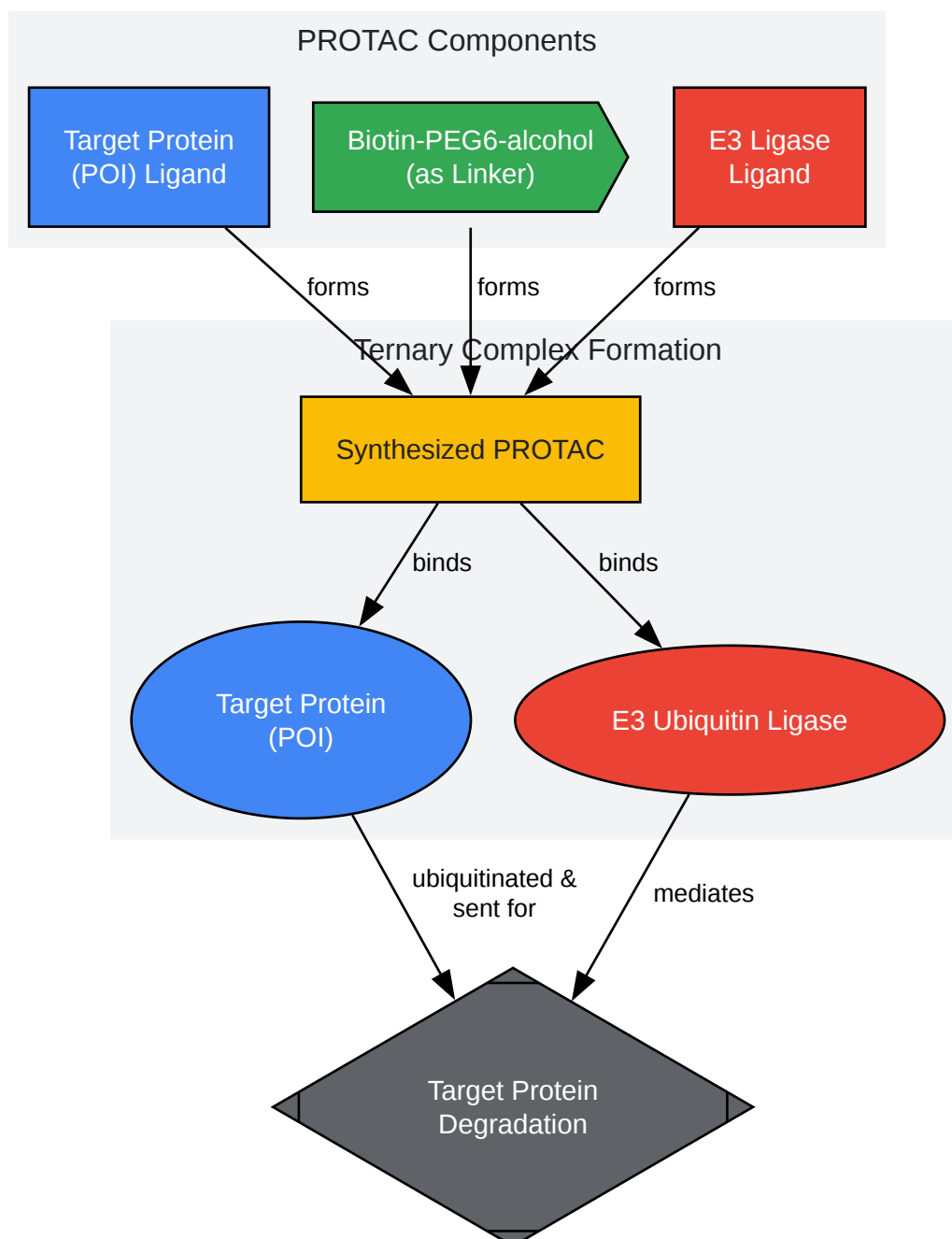


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Caption: Workflow for solubility determination via the shake-flask method.

Logical Pathway in PROTAC Development

Biotin-PEG6-alcohol is frequently used as a PEG-based linker in the synthesis of Proteolysis-Targeting Chimeras (PROTACs). A PROTAC is a heterobifunctional molecule that recruits an E3 ubiquitin ligase to a target protein, leading to the target's ubiquitination and subsequent degradation by the proteasome. The diagram below illustrates this logical relationship.



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Caption: Logical pathway of **Biotin-PEG6-alcohol** as a linker in PROTAC action.

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